

GDC-0349: Effective Concentration and Cellular Effects in MCF7 Breast Cancer Cells

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	GDC-0349	
Cat. No.:	B607618	Get Quote

Application Note and Protocols Abstract

GDC-0349 is a potent and selective, ATP-competitive inhibitor of the mammalian target of rapamycin (mTOR) kinase, targeting both mTORC1 and mTORC2 complexes.[1] This application note provides a summary of the effective concentration of GDC-0349 in the human breast cancer cell line MCF7, along with detailed protocols for assessing its impact on cell viability, mTOR signaling pathway activity, and cell cycle progression. The provided information is intended for researchers, scientists, and drug development professionals working in oncology and cell biology.

Introduction

The phosphatidylinositol 3-kinase (PI3K)/Akt/mTOR signaling pathway is a critical regulator of cell growth, proliferation, survival, and metabolism. Its aberrant activation is a frequent event in many human cancers, including breast cancer, making it a prime target for therapeutic intervention. **GDC-0349** is a second-generation mTOR inhibitor that, by targeting both mTORC1 and mTORC2, offers a more complete shutdown of the mTOR pathway compared to earlier rapamycin analogs. This document outlines the effective concentration of **GDC-0349** in MCF7 cells and provides protocols to study its biological effects.

Data Presentation



The effective concentration of **GDC-0349** in MCF7 cells has been determined through cell viability assays. The half-maximal inhibitory concentration (IC50) provides a key metric for the potency of the compound.

Cell Line	Compound	Assay	Incubation Time	IC50 (μM)
MCF7	GDC-0349	MTT Assay	72 hours	0.567

Table 1: GDC-0349 IC50 in MCF7 Cells. Data from MedchemExpress product information.

Further studies in other cancer cell lines, such as non-small cell lung cancer (NSCLC), have shown **GDC-0349** to be effective in the nanomolar to low micromolar range, with an IC50 between 25-100 nM. This suggests that the effective concentration for significant biological activity in MCF7 cells is likely to be in a similar range.

Signaling Pathway and Experimental Workflow Diagrams

To visualize the mechanism of action of **GDC-0349** and the experimental approaches to characterize it, the following diagrams are provided.



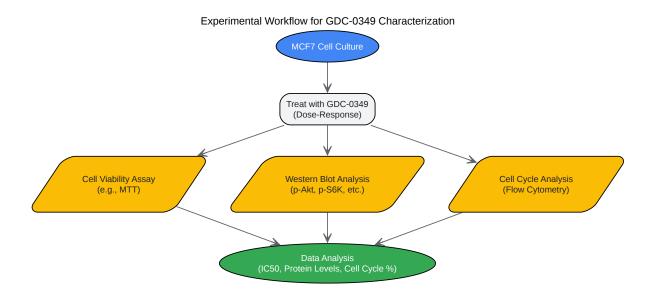
Growth Factors Receptor Tyrosine Kinase (RTK) PI3K PIP2 to PIP3 GDC-0349 PIP3 PDK1 mTORC2 p-Akt (S473) Akt mTORC1 p70S6K 4E-BP1 Protein Synthesis & Cell Growth Cell Cycle Progression

GDC-0349 Mechanism of Action in the PI3K/mTOR Pathway

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Caption: GDC-0349 inhibits both mTORC1 and mTORC2 complexes.





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References

- 1. selleckchem.com [selleckchem.com]
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